

# Personal protective equipment for handling Licoagrochalcone C

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## Compound of Interest

Compound Name: **Licoagrochalcone C**

Cat. No.: **B6614447**

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## Essential Safety and Handling Guide for Licoagrochalcone C

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized compounds like **Licoagrochalcone C** is paramount. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

## Personal Protective Equipment (PPE)

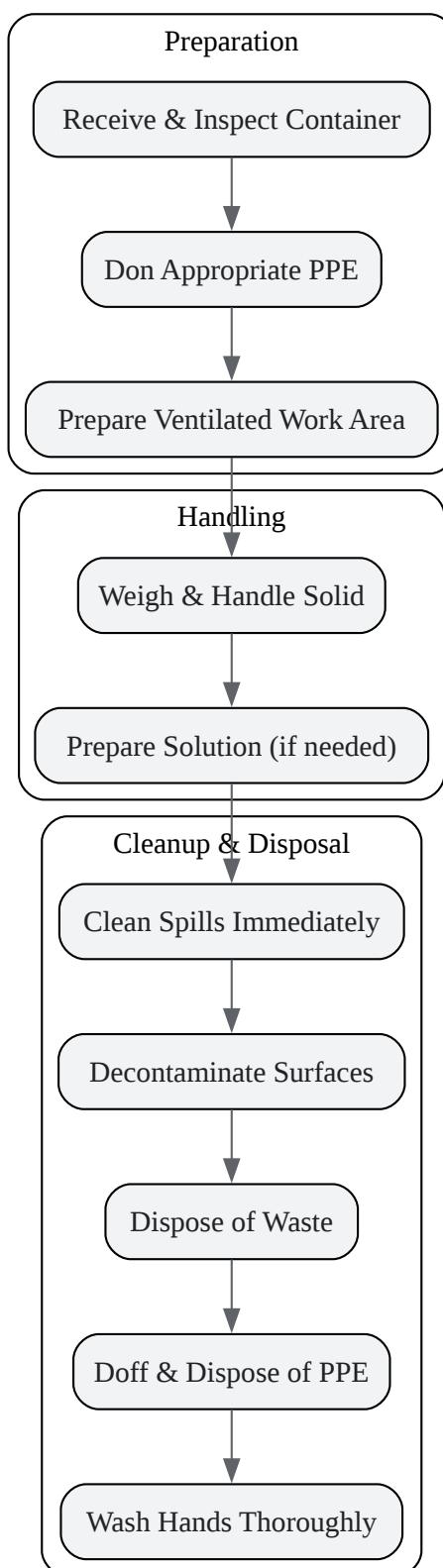
When handling **Licoagrochalcone C**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

| PPE Category           | Item  | Standard/Specification                     |
|------------------------|---|--|
| Eye Protection         | Safety glasses with side shields or chemical safety goggles | ANSI Z87.1-1989 or European Standard EN166 |
| Hand Protection        | Chemical-resistant gloves (Nitrile, Neoprene, or PVC)       | Europe EN 374, US F739                     |
| Body Protection        | Laboratory coat, Overalls, PVC apron                        | N/A  |
| Respiratory Protection | Particulate respirator or breathing apparatus               | NIOSH (US) or CEN (EU) approved            |

Note: Glove suitability and durability depend on the frequency and duration of contact. Always inspect gloves for degradation before use and wash hands thoroughly after removal.[\[1\]](#)

## Procedural Guidance for Safe Handling

Adherence to standardized procedures is critical when working with **Licoagrochalcone C**. The following workflow outlines the key steps for safe handling from receipt to disposal.



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Figure 1. A logical workflow for the safe handling of **Licoagrochalcone C**.

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

| Emergency Situation | First Aid Measures   |
|---------------------|--|
| Eye Contact         | <p>Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice. <a href="#">[2]</a></p>            |
| Skin Contact        | <p>Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. <a href="#">[3]</a></p>                              |
| Inhalation          | <p>Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. <a href="#">[2]</a></p>  |
| Ingestion           | <p>Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[2]</a></p>   |
| Fire                | <p>Use dry chemical, CO<sub>2</sub>, water spray, or "alcohol" foam. <a href="#">[4]</a> Wear self-contained breathing apparatus and full protective gear. <a href="#">[4]</a></p> |
| Spill               | <p>Ensure adequate ventilation. Use personal protective equipment. Sweep up and shovel into suitable containers for disposal. <a href="#">[2]</a></p>                              |

## Storage and Disposal

Proper storage and disposal are essential to maintain a safe laboratory environment.

Storage:

- Store in original, tightly sealed containers. [\[1\]](#)
- Keep in a dry, cool, and well-ventilated place. [\[3\]](#)

- Avoid contact with oxidizing agents.[\[1\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
- Contaminated packaging should be treated as the product itself.

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for any chemical before use and consult with your institution's environmental health and safety department for any questions.

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